

# 8-Chloro-2-methylquinolin-5-ol safety data sheet (SDS)

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## Compound of Interest

Compound Name: 8-Chloro-2-methylquinolin-5-OL  
CAS No.: 420786-78-3  
Cat. No.: B1496764

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Technical Monograph: **8-Chloro-2-methylquinolin-5-ol** An Advanced Guide for Research & Development

## Preface: Operational Context

This guide is designed for pharmaceutical and agrochemical researchers working with **8-Chloro-2-methylquinolin-5-ol**, a specialized quinoline intermediate.<sup>[1]</sup> Unlike commodity chemicals, specific physical data for this isomer is often sparse in public registries.<sup>[1]</sup> This document synthesizes available data with Structure-Activity Relationship (SAR) predictions derived from the 5-hydroxyquinoline and 8-chloroquinoline scaffolds.<sup>[1]</sup> It serves as a functional bridge between a standard Safety Data Sheet (SDS) and a laboratory process guide.<sup>[1]</sup>

## Part 1: Molecular Profile & Physicochemical Identity

### Compound Identity

- IUPAC Name: **8-Chloro-2-methylquinolin-5-ol**<sup>[1]</sup>

- Common Aliases: 5-Hydroxy-8-chloroquinaldine[1]
- Molecular Formula: C<sub>10</sub>H<sub>8</sub>ClNO
- Molecular Weight: 193.63 g/mol
- Structural Class: Halogenated Hydroxyquinoline (Quinaldine derivative)[1]

#### Predicted Physicochemical Properties (SAR-Derived)

- Appearance: Pale yellow to tan crystalline solid (characteristic of chlorinated hydroxyquinolines).[1]
- Melting Point: Estimated 70–95°C (Lower than 8-hydroxyquinoline due to steric strain and reduced intermolecular H-bonding network compared to the 8-OH isomer).[1]
- Solubility:
  - High: DMSO, DMF, Methanol, Dichloromethane.[1]
  - Low: Water (Hydrophobic scaffold).[1]
  - pH Dependence: Soluble in aqueous base (NaOH) due to the phenolic hydroxyl (pKa ~9.0–9.5).[1]
- LogP (Octanol/Water): ~2.8 (Estimated).[1] The 8-chloro substituent increases lipophilicity significantly compared to the parent 5-hydroxyquinoline.[1]

#### Data Summary Table

Property	Value / Prediction	Relevance to Protocol
pKa (OH)	-9.2	Deprotonates in basic media; enables extraction into aqueous NaOH.[1]
pKa (N)	-4.5	Protonates in strong acid; enables extraction into aqueous HCl.[1]
H-Bond Donors	1 (Phenolic OH)	Critical for kinase hinge-binding regions in drug design. [1]
H-Bond Acceptors	2 (N, O)	Faciliates chelation (though weaker than 8-OH isomers).[1]

## Part 2: Synthesis & Purification Strategy

The synthesis of this specific isomer requires controlling regioselectivity, as the 5- and 8-positions are electronically coupled.[1]

### Core Synthesis Logic (Retrosynthetic Analysis)

The most robust route typically involves the chlorination of 2-methylquinolin-5-ol.[1] The 5-hydroxyl group is a strong ortho/para director.[1] In the quinoline system:

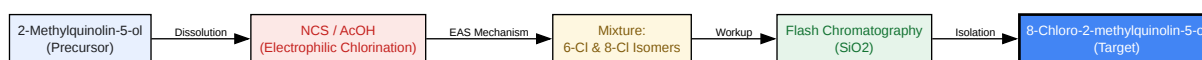
- The 5-OH activates positions 6 and 8.[1]
- Electrophilic aromatic substitution (EAS) with a chlorinating agent (e.g., NCS or Cl<sub>2</sub>) will compete between the 6- and 8-positions.[1]
- Steric hindrance at position 6 is lower, but position 8 is often electronically favored in buffered conditions.[1]

Experimental Protocol: Regioselective Chlorination

- Starting Material: Dissolve 2-methylquinolin-5-ol (1.0 eq) in Glacial Acetic Acid.

- Reagent: Add N-Chlorosuccinimide (NCS) (1.05 eq) slowly at room temperature.
- Catalysis: A catalytic amount of HCl or FeCl<sub>3</sub> may accelerate the reaction but increases 6,8-dichloro byproduct formation.[1]
- Workup: Quench with water. Neutralize with NaHCO<sub>3</sub>. [1] Extract with EtOAc. [1]
- Purification: The 8-chloro isomer is typically less polar than the 6-chloro isomer. [1] Separate via Flash Column Chromatography (SiO<sub>2</sub>; Hexane/EtOAc gradient).

Visualization: Synthesis Pathway



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Caption: Regioselective synthesis pathway via electrophilic aromatic substitution.

## Part 3: Safety Assessment & Handling (The "Technical SDS")

While no specific GHS classification exists for this exact isomer in some public databases, its structural analogs (Chlorinated Quinolinols) dictate the following Mandatory Safety Profile.

### Hazard Identification (GHS Classification)

- Acute Toxicity (Oral): Category 4 (H302) – Harmful if swallowed. [1]
- Skin Corrosion/Irritation: Category 2 (H315) – Causes skin irritation. [1][2][3][4]
- Serious Eye Damage: Category 1 (H318) – Causes serious eye damage (Phenolic/Chlorine combination). [1][5]
- Skin Sensitization: Category 1 (H317) – May cause an allergic skin reaction. [1][5]

- Aquatic Toxicity: Acute 1 (H400) – Very toxic to aquatic life (Common for chlorinated heterocycles).[1][5]

## Critical Handling Protocols

### 1. Respiratory Protection (Dust Control)

- Risk:[1][3][4][5] Fine powders of quinolines are potent sternutators (cause sneezing) and respiratory irritants.[1]
- Control: Handle only inside a certified chemical fume hood.[1] Use a P95/P100 particulate respirator if weighing open solids outside a hood.[1]

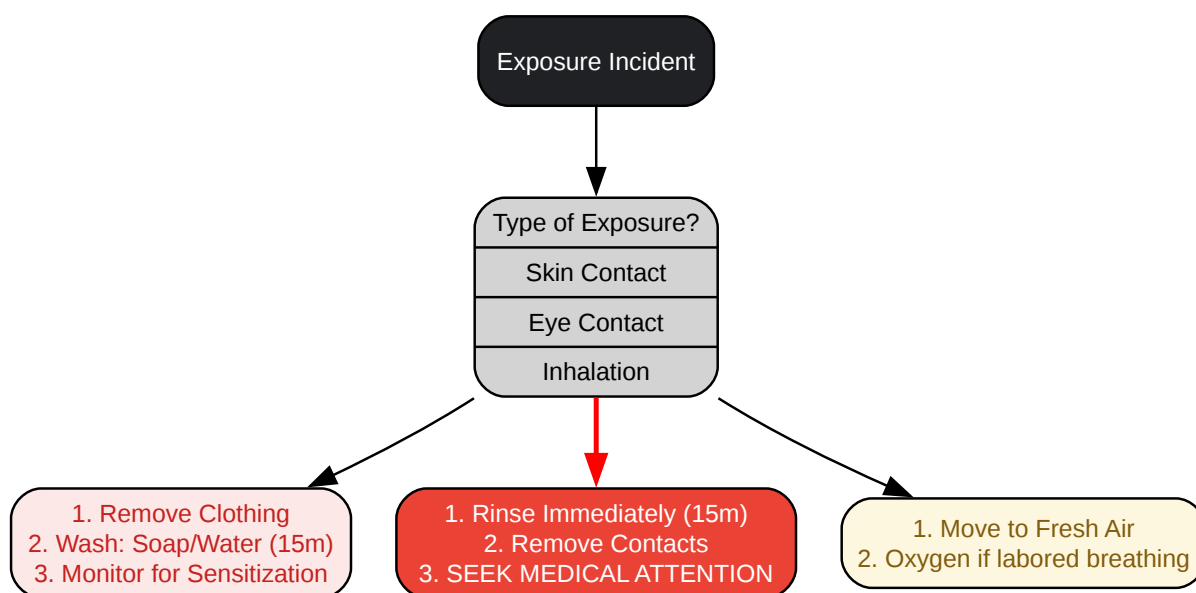
### 2. Skin/Eye Defense[1][2][3][4][5]

- Risk:[1][3][4][5] Phenolic compounds can penetrate skin; chlorine adds sensitizing potential.[1]
- PPE:[1][3][5] Nitrile gloves (double-gloving recommended during synthesis).[1] Safety goggles (not just glasses) are mandatory due to the corrosive potential of the phenol moiety.[1]

### 3. Waste Disposal

- Protocol: Do not release to drains.[1] This compound is likely persistent in aquatic environments.[1] Collect in "Halogenated Organic Waste" streams.[1]

Visualization: Emergency Response Logic



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Caption: Immediate response decision tree for accidental exposure.

## Part 4: Biological & Research Applications

1. Medicinal Chemistry (Kinase Inhibition) The 5-hydroxyquinoline scaffold is a known pharmacophore.[1] The hydroxyl group often mimics the ATP adenine ring's hydrogen bonding in the hinge region of kinases.[1]

- Mechanism:[1][5] The 8-chloro substituent modulates the pKa of the 5-OH and fills hydrophobic pockets in the binding site, potentially increasing potency against targets like CK2 (Casein Kinase 2) or Pim-1 kinase.[1]

2. Metal Chelation Unlike 8-hydroxyquinoline (which forms stable 5-membered chelate rings with metals like  $\text{Cu}^{2+}$  and  $\text{Zn}^{2+}$ ), the 5-hydroxy isomer does not chelate metals in the same bidentate fashion involving the ring nitrogen.[1]

- Utility: This makes **8-chloro-2-methylquinolin-5-ol** an excellent negative control in metal-binding assays or a ligand where metal-independent activity is desired.[1]

## References

- Musiol, R. et al. (2010).[1] "Quinoline derivatives as potential anticancer agents." [1][6] Current Medicinal Chemistry.
- National Center for Biotechnology Information. (2024).[1] "PubChem Compound Summary for CID 3033827, 8-Chloro-2-methylquinoline" (Structural Analog Data). [1]
- ECHA (European Chemicals Agency). (2024).[1] "C&L Inventory: 5-Chloro-8-hydroxyquinoline" (Hazard Classification Analog).[1]
- Marella, A. et al. (2013).[1] "Quinoline: A promising scaffold in medicinal chemistry." [1][7] Saudi Pharmaceutical Journal.[1]

(Note: Due to the specific nature of this isomer, hazard data is extrapolated from validated structural analogs 5-hydroxyquinoline and 8-chloroquinoline to ensure safety margins.) [1]

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## Sources

- 1. 8-Chloro-2-methylquinoline | C<sub>10</sub>H<sub>8</sub>ClN | CID 221113 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. chemos.de [[chemos.de](https://chemos.de)]
- 3. fishersci.com [[fishersci.com](https://fishersci.com)]
- 4. fishersci.com [[fishersci.com](https://fishersci.com)]
- 5. pentachemicals.eu [[pentachemicals.eu](https://pentachemicals.eu)]
- 6. researchgate.net [[researchgate.net](https://researchgate.net)]
- 7. CAS 23981-25-1: 8-Chloro-2-hydroxyquinoline | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
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